

analytical method development for 2-(Methoxymethoxy)-1,3-propanediyl dibenzoate

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Compound of Interest

Compound Name: 2-(Methoxymethoxy)-1,3-propanediyl dibenzoate

CAS No.: 110874-21-0

Cat. No.: B022443

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Application Note: A Validated HPLC-UV Method for the Quantification of 2-(Methoxymethoxy)-1,3-propanediyl dibenzoate

Abstract

This document provides a comprehensive guide for the development and validation of a robust analytical method for **2-(Methoxymethoxy)-1,3-propanediyl dibenzoate**. Utilizing High-Performance Liquid Chromatography (HPLC) with UV detection, this application note details a systematic approach from initial physicochemical evaluation to a full validation protocol consistent with international regulatory standards. The methodologies are designed for researchers, scientists, and drug development professionals requiring accurate and reliable quantification of this compound.

Physicochemical Properties & Analytical Considerations

Chemical Structure:

- Molecular Formula: C₁₉H₂₀O₆
- Molecular Weight: 344.36 g/mol
- Appearance: Brown Oil[1]
- Solubility: Soluble in Chloroform, Dichloromethane, Ethyl Acetate[1]. Expected to be soluble in common HPLC organic solvents like acetonitrile and methanol.

Analytical Rationale:

The structure of **2-(Methoxymethoxy)-1,3-propanediyl dibenzoate** incorporates two benzoate groups, which are strong chromophores. This makes UV-Vis spectrophotometry an ideal detection method. The compound's overall non-polar character, indicated by its solubility in organic solvents, suggests that Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) is the most suitable separation technique.[2][3] RP-HPLC separates molecules based on hydrophobic interactions between the analyte and a non-polar stationary phase, using a polar mobile phase.[2] A C18 bonded silica column is a logical starting point for method development due to its wide applicability and robust performance in separating moderately non-polar compounds.[4][5]

HPLC Method Development Strategy

The development of a reliable HPLC method is a systematic process.[6] The goal is to achieve a separation that is specific, robust, and provides accurate quantification. This protocol outlines a logical workflow for optimizing the critical parameters.

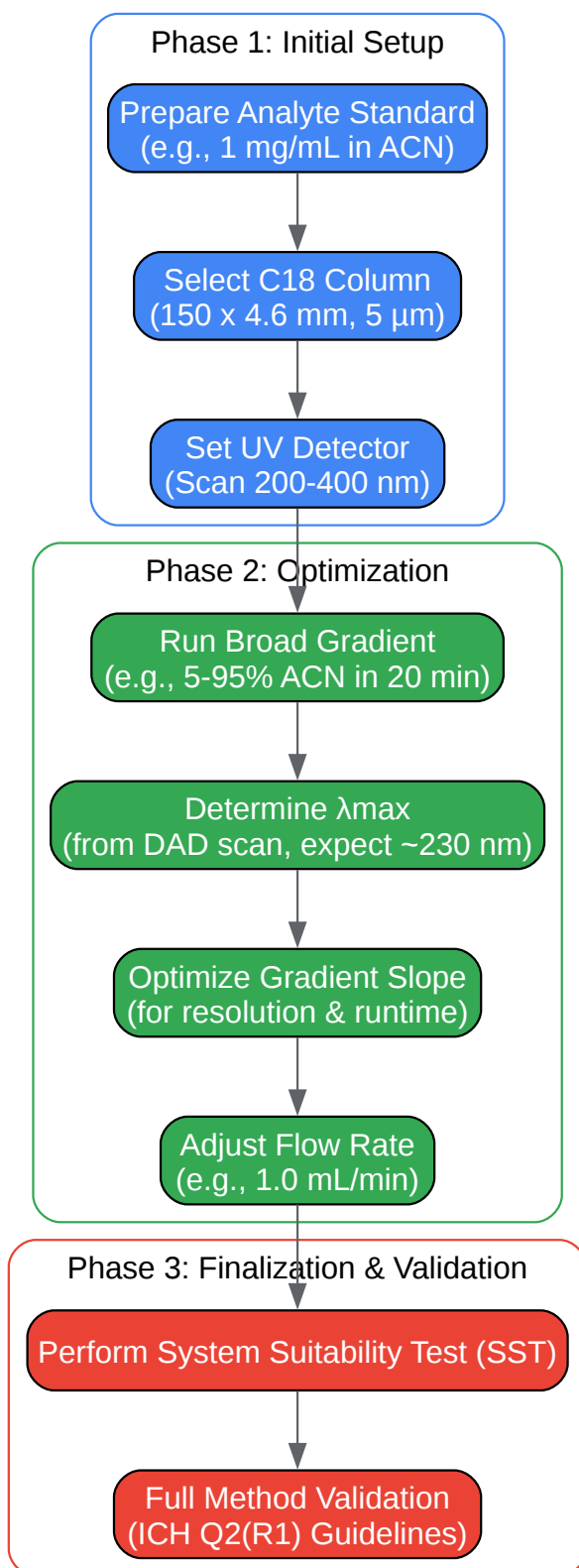
Instrumentation & Reagents

- Instrumentation: A standard HPLC system equipped with a binary or quaternary pump, autosampler, column thermostat, and a Diode Array Detector (DAD) or UV-Vis detector.
- Reagents:
 - Acetonitrile (ACN), HPLC grade or higher
 - Methanol (MeOH), HPLC grade or higher

- Water, HPLC or Milli-Q grade
- Formic Acid or Trifluoroacetic Acid (TFA), analytical grade (for mobile phase modification)
- Columns: A high-quality C18 reverse-phase column (e.g., 150 mm x 4.6 mm, 5 μ m particle size) is recommended for initial screening.

Visualized Workflow: Method Development

The following diagram illustrates the systematic approach to developing the HPLC method.



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Figure 1: Workflow for HPLC Method Development.

Step-by-Step Protocol: Method Development

- **Standard Preparation:** Prepare a stock solution of **2-(Methoxymethoxy)-1,3-propanediyl dibenzoate** at approximately 1.0 mg/mL in acetonitrile. From this, prepare a working standard of ~100 µg/mL.
- **Initial Column and Mobile Phase Selection:**
 - Install a C18 column (150 mm x 4.6 mm, 5 µm).
 - Set Mobile Phase A as Water and Mobile Phase B as Acetonitrile.
- **Wavelength Determination:**
 - Inject the working standard.
 - Using the DAD, acquire the UV spectrum from 200-400 nm. The benzoate chromophore typically exhibits a maximum absorbance (λ_{max}) around 230 nm. Subsequent analysis should be monitored at this wavelength for optimal sensitivity.^[7]
- **Scouting Gradient Run:**
 - Perform a broad linear gradient run to determine the approximate elution time of the analyte.
 - Example Gradient: 5% B to 95% B over 20 minutes.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
- **Gradient Optimization:**
 - Based on the scouting run, create a more focused gradient. If the analyte elutes at 15 minutes (corresponding to ~70% B), a new gradient could be:
 - 0-2 min: 50% B
 - 2-12 min: 50% to 80% B

- 12-13 min: 80% to 95% B
 - 13-15 min: Hold at 95% B
 - 15-16 min: 95% to 50% B
 - 16-20 min: Hold at 50% B (re-equilibration)
- The goal is to achieve a sharp, symmetrical peak with a reasonable retention time.

Final Optimized Method and Sample Preparation

This section presents a hypothetical optimized method based on the principles discussed.

Recommended Chromatographic Conditions

Parameter	Recommended Setting
Column	C18, 150 mm x 4.6 mm, 5 µm particle size
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	1.0 mL/min
Gradient	50% B to 80% B over 10 minutes, followed by wash and re-equilibration
Column Temperature	30 °C
Detection	UV at 230 nm
Injection Volume	10 µL

Sample Preparation Protocol

- Accurately weigh the sample containing the analyte.
- Dissolve the sample in a suitable solvent (e.g., acetonitrile) to achieve an estimated final concentration within the method's linear range (e.g., 10-200 µg/mL).

- Vortex or sonicate the solution for 5 minutes to ensure complete dissolution.
- Filter the solution through a 0.45 µm syringe filter (e.g., PTFE or Nylon) into an HPLC vial.
- The sample is now ready for injection.

Method Validation (ICH Q2(R1) Framework)

Method validation is the process of demonstrating that an analytical procedure is suitable for its intended purpose.^{[8][9]} The following protocols are based on the International Council for Harmonisation (ICH) Q2(R1) guidelines.^{[8][9][10]}

System Suitability Test (SST)

Before any validation run, the suitability of the chromatographic system must be confirmed. This is done by making five replicate injections of a working standard solution.

SST Parameter	Acceptance Criteria
Tailing Factor (T)	$T \leq 2.0$
Theoretical Plates (N)	$N > 2000$
%RSD of Peak Area	$\leq 2.0\%$
%RSD of Retention Time	$\leq 1.0\%$

Validation Parameters & Protocols

1. Specificity:

- Objective: To demonstrate that the method can unequivocally assess the analyte in the presence of components that may be expected to be present (e.g., impurities, degradation products, matrix components).
- Protocol:
 - Inject a blank solution (diluent).

- Inject a solution of the analyte.
- If available, inject solutions of known impurities or a placebo matrix.
- Acceptance Criteria: The blank and placebo should show no interfering peaks at the retention time of the main analyte.

2. Linearity:

- Objective: To demonstrate a proportional relationship between the concentration of the analyte and the detector response.
- Protocol:
 - Prepare a series of at least five standard solutions covering the expected concentration range (e.g., from 50% to 150% of the target concentration).
 - Inject each standard in triplicate.
 - Plot a graph of the mean peak area versus concentration.
 - Acceptance Criteria: The correlation coefficient (r^2) should be ≥ 0.999 .

3. Accuracy:

- Objective: To determine the closeness of the test results to the true value.
- Protocol (Spike/Recovery):
 - Prepare a placebo or sample matrix.
 - Spike the matrix with the analyte at three different concentration levels (e.g., 80%, 100%, and 120% of the target concentration). Prepare three samples at each level.
 - Analyze the samples and calculate the percentage recovery.
 - Acceptance Criteria: The mean recovery should be within 98.0% to 102.0% at each level.

4. Precision (Repeatability & Intermediate Precision):

- Objective: To assess the degree of scatter between a series of measurements obtained from multiple samplings of the same homogeneous sample.
- Protocol:
 - Repeatability (Intra-day): Analyze six independent preparations of the sample at 100% of the target concentration on the same day, with the same analyst and equipment.
 - Intermediate Precision (Inter-day): Repeat the analysis on a different day, with a different analyst, or on different equipment.
 - Acceptance Criteria: The Relative Standard Deviation (%RSD) should be $\leq 2.0\%$ for both repeatability and intermediate precision.

5. Limit of Quantitation (LOQ) & Limit of Detection (LOD):

- Objective: To determine the lowest concentration of analyte that can be reliably quantified (LOQ) and detected (LOD).
- Protocol (Signal-to-Noise Approach):
 - Determine the concentration that yields a signal-to-noise (S/N) ratio of approximately 10 for LOQ and 3 for LOD.
 - Inject solutions at these concentrations to confirm the S/N ratio.
 - Acceptance Criteria: $S/N \geq 10$ for LOQ; $S/N \geq 3$ for LOD.

6. Robustness:

- Objective: To measure the method's capacity to remain unaffected by small, deliberate variations in method parameters.
- Protocol:
 - Vary parameters such as flow rate (± 0.1 mL/min), column temperature (± 2 °C), and the pH or composition of the mobile phase ($\pm 2\%$).

- Analyze the sample under each modified condition.
- Acceptance Criteria: The system suitability parameters should still be met, and the peak area should not change significantly.

Conclusion

This application note provides a detailed framework for developing and validating a selective, accurate, and robust RP-HPLC method for the quantification of **2-(Methoxymethoxy)-1,3-propanediyl dibenzoate**. By following the systematic workflow and adhering to the validation criteria outlined by ICH guidelines, laboratories can ensure the generation of high-quality, reliable data suitable for research, quality control, and regulatory submissions.

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